

Protocol for using sodium crotonate to induce histone crotonylation in cell culture.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium crotonate

Cat. No.: B1149024

[Get Quote](#)

Protocol for Inducing Histone Crotonylation in Cell Culture Using Sodium Crotonate

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the use of **sodium crotonate** to artificially induce histone crotonylation in cultured mammalian cells. Histone crotonylation is a recently discovered post-translational modification that plays a crucial role in regulating gene expression. These protocols are intended for research purposes to investigate the functional significance of this epigenetic mark in various biological processes.

Introduction

Histone crotonylation, the addition of a crotonyl group to lysine residues on histone proteins, is an important epigenetic modification associated with active gene transcription. The intracellular levels of crotonyl-CoA, the donor for this modification, are a limiting factor for the extent of histone crotonylation. Exogenous administration of **sodium crotonate** can effectively increase intracellular crotonyl-CoA levels, leading to a subsequent rise in global histone crotonylation. This is achieved through the enzymatic activity of Acyl-CoA Synthetase Short-chain family member 2 (ACSS2), which converts crotonate to crotonyl-CoA. The histone acetyltransferases p300 and CBP then utilize crotonyl-CoA to catalyze the crotonylation of histone lysine residues.

[1][2][3]

This protocol provides detailed methods for treating cells with **sodium crotonate**, followed by the extraction of histones and the analysis of histone cronylation levels by Western blotting and mass spectrometry.

Data Presentation

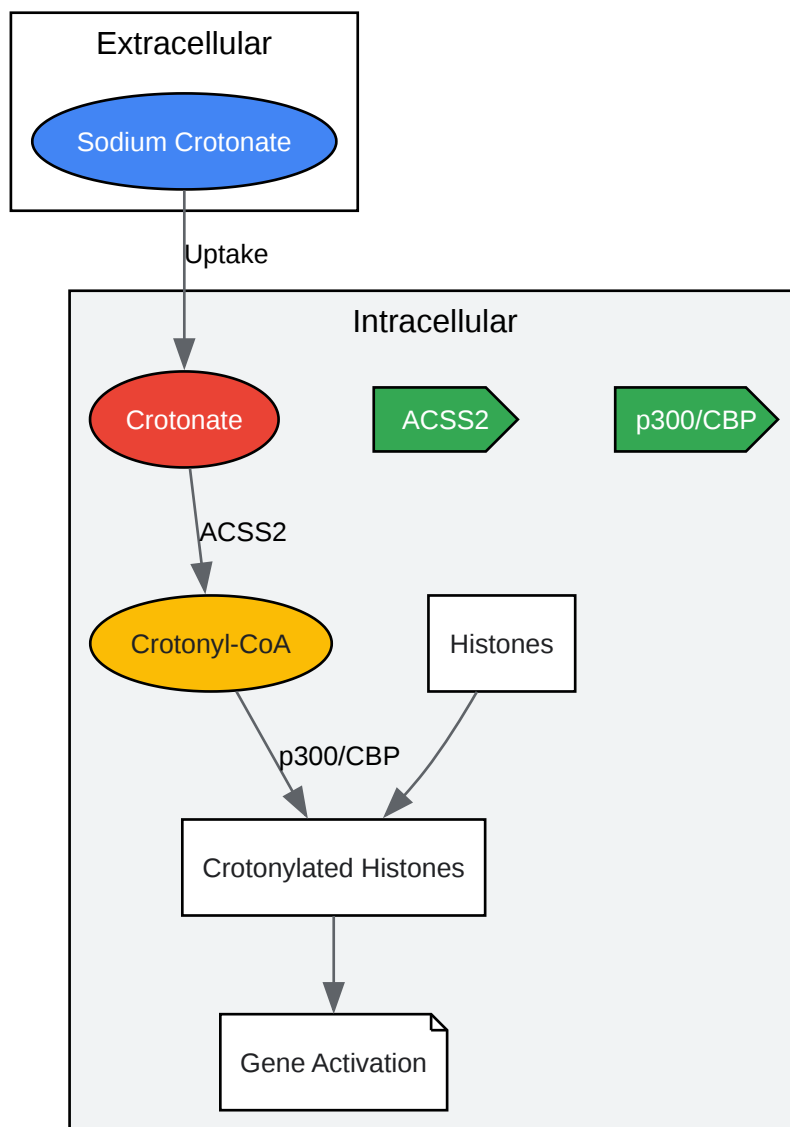
Table 1: Recommended Sodium Crotonate Treatment Conditions for Various Cell Lines

Cell Line	Sodium Crotonate Concentration	Incubation Time	Outcome	Reference
Human prostate cancer (Du145)	50 mM, 100 mM	24 hours	Increased global histone cronylation	[4]
Human tubular epithelial (HK-2)	Not specified	Not specified	Increased H3K18 cronylation	[1][2]
Adipocytes	20 mM	6 hours	Upregulation of lysine cronylation-modified proteins	[5]
Neural stem/progenitor cells	10 mM	24 hours	Increased global histone cronylation	[6]
Cashmere goat somatic cells	20-30 mM	24 hours	Enhanced H3K9cr and H3K18cr levels	[7]
Human embryonic stem cells (hESCs)	5 mM	3 days	Increased histone cronylation	[8]
Human colon carcinoma (HCT116)	>6 mM	Not specified	Promoted H3 and H4 cronylation	[9]

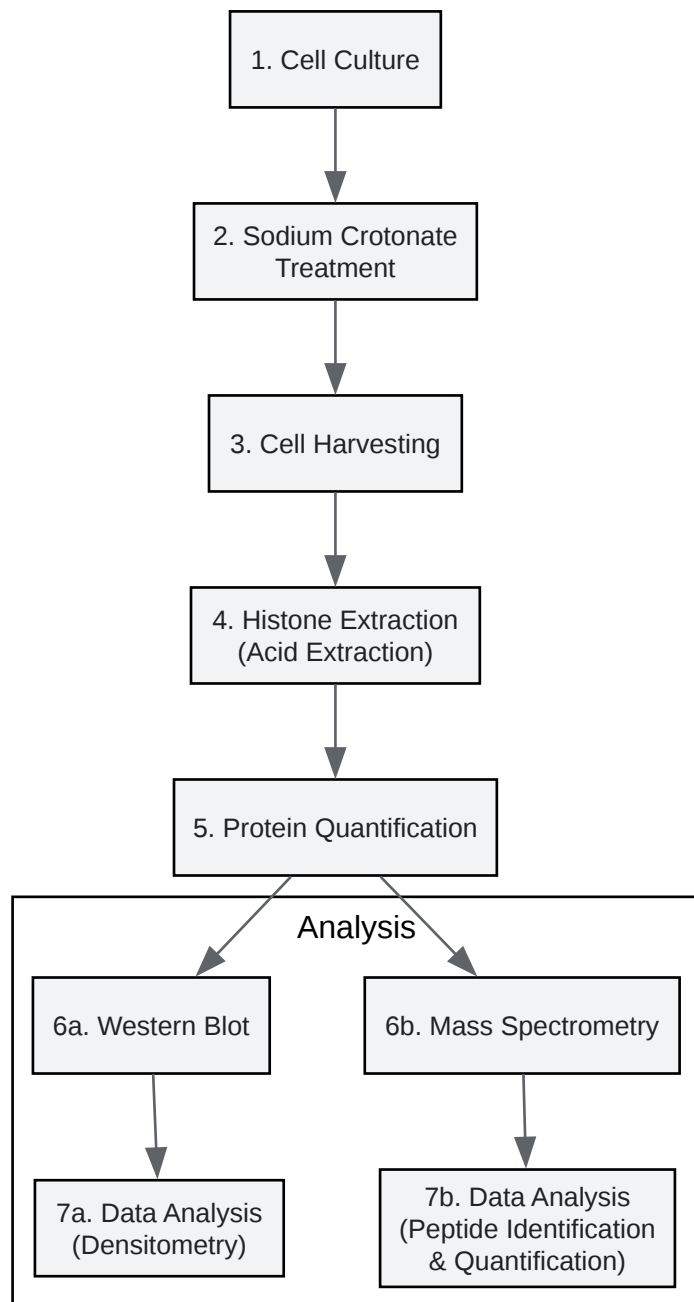
Signaling Pathway

The induction of histone crotonylation by **sodium crotonate** follows a defined metabolic and enzymatic pathway within the cell.

Mechanism of Sodium Crotonate-Induced Histone Crotonylation



Experimental Workflow for Histone Crotonylation Analysis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium Crotonate Alleviates Diabetic Kidney Disease Partially Via the Histone Crotonylation Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The Contribution of Histone Crotonylation to Tissue Health and Disease: Focus on Kidney Health - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Identification of 67 histone marks and histone lysine crotonylation as a new type of histone modification - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Non-Histone Lysine Crotonylation Is Involved in the Regulation of White Fat Browning - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Histone crotonylation regulates neural stem cell fate decisions by activating bivalent promoters - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Effects of Crotonylation on Reprogramming of Cashmere Goat Somatic Cells with Different Differentiation Degrees - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Histone crotonylation promotes mesoendodermal commitment of human embryonic stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Microbiota derived short chain fatty acids promote histone crotonylation in the colon through histone deacetylases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Protocol for using sodium crotonate to induce histone crotonylation in cell culture.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1149024#protocol-for-using-sodium-crotonate-to-induce-histone-crotonylation-in-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com